

Unraveling C.I. Acid Violet 80: A Technical Guide for Researchers

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Compound of Interest

Compound Name: C.I. Acid violet 80

Cat. No.: B1172404

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A Note on Nomenclature: Initial searches for "**C.I. Acid Violet 80**" did not yield a specific dye with this designation. However, extensive research consistently points to a probable misidentification with C.I. Direct Violet 80. This guide will, therefore, focus on the technical specifications and potential procurement of C.I. Direct Violet 80 for laboratory applications, while acknowledging the ambiguity of the original query. It is crucial for researchers to verify the chemical identity and suitability of any procured substance for their specific experimental needs.

Core Technical Data

For researchers and scientists, precise chemical and physical data are paramount. The following table summarizes the key technical specifications for C.I. Direct Violet 80.

Property	Value
C.I. Name	C.I. Direct Violet 80
C.I. Number	25420
CAS Number	6858-97-5[1]
Molecular Formula	C ₅₁ H ₃₈ N ₈ Na ₄ O ₁₇ S ₂ [1]
Molecular Weight	1190.98 g/mol [1]
Chemical Class	Double Azo
Appearance	Blue-purple to red-light blue powder
Solubility	Soluble in water (purple solution), slightly soluble in alcohol.[1]

Potential Suppliers for Laboratory Consideration

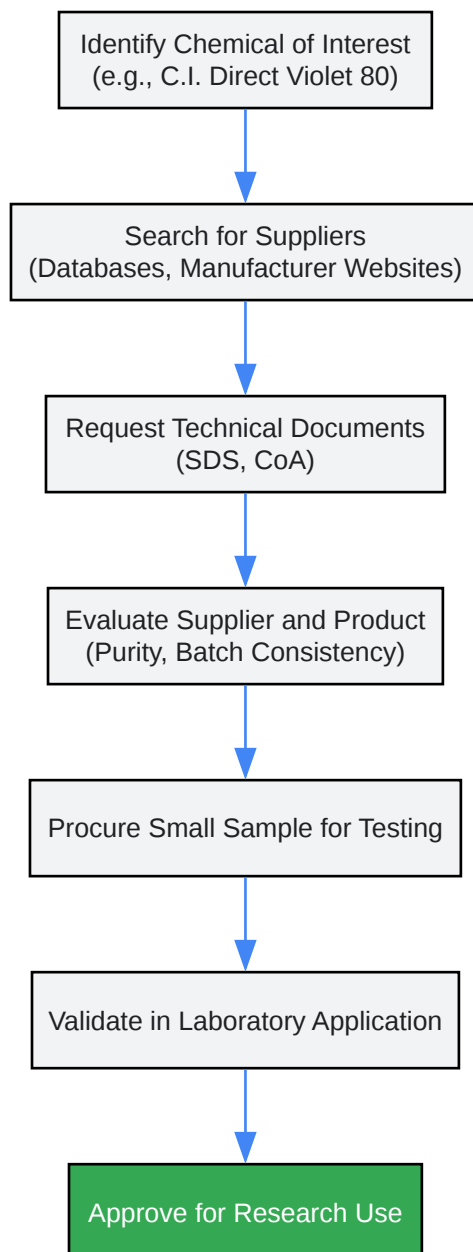
While C.I. Direct Violet 80 is primarily an industrial dye, researchers may be able to procure it from chemical suppliers who cater to a broad range of industries. It is imperative to request a Certificate of Analysis (CoA) to ensure the purity and identity of the substance meet the requirements of the intended laboratory use. The following are examples of chemical suppliers, though none are guaranteed to stock "laboratory grade" C.I. Direct Violet 80:

- **Industrial Dye Manufacturers:** Companies specializing in textile and paper dyes may be a source. Direct inquiry regarding the availability of small, high-purity batches is recommended.
- **Chemical Marketplaces:** Online platforms that connect buyers with a wide array of chemical manufacturers may list suppliers of C.I. Direct Violet 80.

Workflow for Chemical Procurement:

The following diagram illustrates a typical workflow for sourcing and verifying a chemical for laboratory research.

Chemical Procurement Workflow



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Caption: A flowchart outlining the steps for procuring and validating a chemical for research purposes.

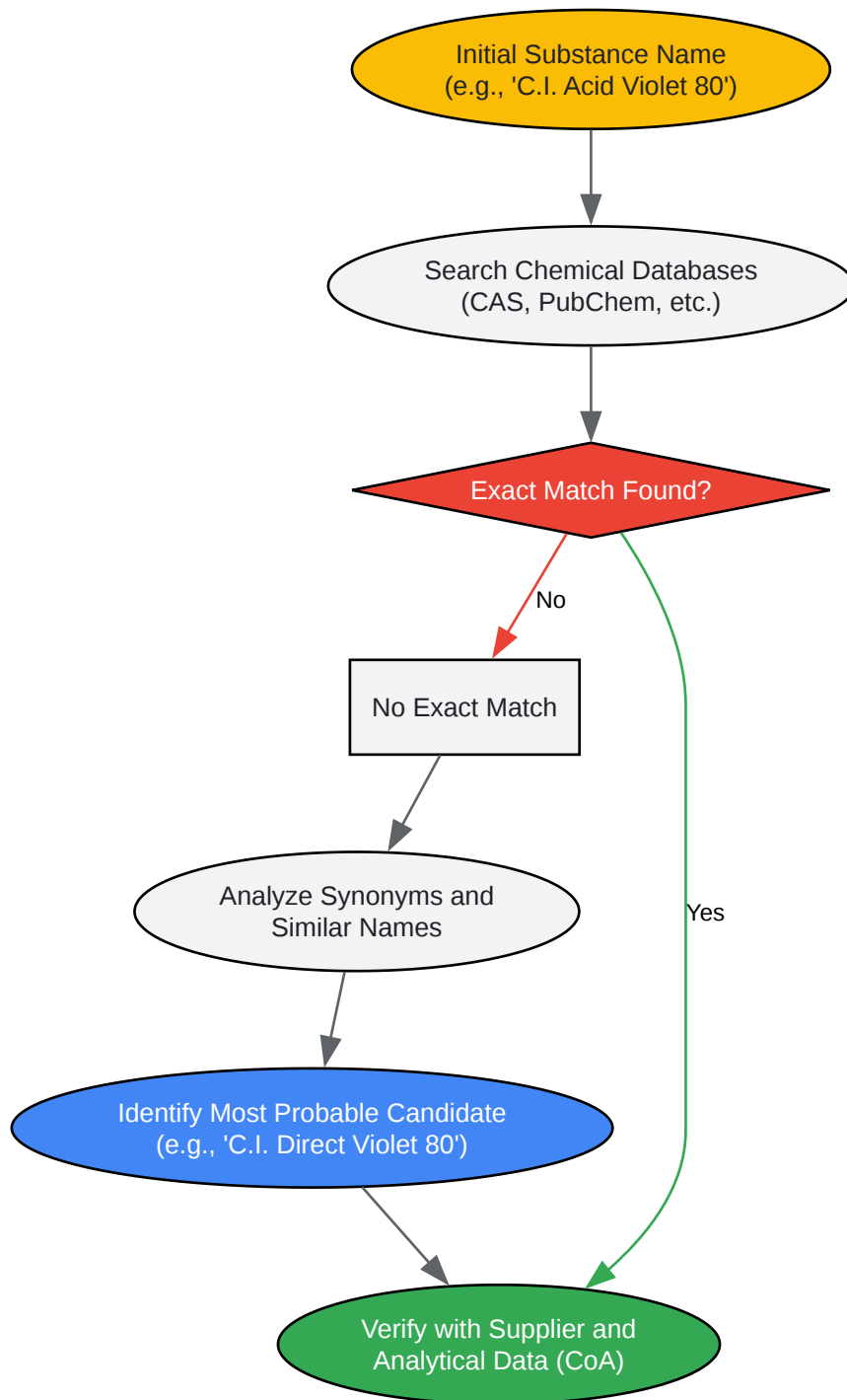
Known Applications and Experimental Considerations

The primary documented applications of C.I. Direct Violet 80 are in the dyeing of textiles (such as cotton), paper, and leather.^[2] There is a lack of published, peer-reviewed literature detailing its use in specific laboratory protocols for biological research, such as staining or as a fluorescent marker.

Logical Relationship for Substance Identification:

For researchers encountering an ambiguously named substance, the following logical diagram outlines a process for identification.

Substance Identification Logic



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Caption: A decision-making diagram for identifying a substance with an ambiguous or potentially incorrect name.

Safety and Handling

As with any chemical, proper safety precautions are essential. Researchers should always consult the Safety Data Sheet (SDS) provided by the supplier. General handling guidelines include:

- Use in a well-ventilated area or with local exhaust ventilation.
- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Avoid inhalation of dust and contact with skin and eyes.
- Store in a cool, dry place away from incompatible materials.

In conclusion, while "**C.I. Acid Violet 80**" appears to be a misnomer, "C.I. Direct Violet 80" is a well-characterized dye. Researchers intending to use this substance for laboratory purposes should proceed with careful verification of its identity and purity to ensure the integrity of their experimental results.

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References

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